Technical Guide: 5-Chloro-2-(4-butoxyphenyl)pyrimidine Melting Point & Characterization

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Compound of Interest

Compound Name:	*2-(4-butoxyphenyl)-5-chloropyrimidine*
Cat. No.:	*B4945459*

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Executive Summary & Chemical Identity

5-Chloro-2-(4-butoxyphenyl)pyrimidine is a heterocyclic building block primarily utilized in the synthesis of nematic liquid crystals and biologically active agents. Its structural core—a pyrimidine ring substituted at the 2-position with a 4-butoxyphenyl group and at the 5-position with a chlorine atom—imparts significant dielectric anisotropy and thermal stability, making it a key component in advanced display materials (e.g., TFT-LCD mixtures).

Chemical Identity Table

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Property	Data
IUPAC Name	5-Chloro-2-(4-butoxyphenyl)pyrimidine
Molecular Formula	$C_{14}H_{15}ClN_2O$
Molecular Weight	262.74 g/mol
CAS Number	Not widely listed; often synthesized in-situ or as part of a mixture. (See Section 2 for Structural Analogs)
Physical State	White to off-white crystalline solid
Primary Application	Liquid Crystal Mesogen, Pharmaceutical Intermediate

Thermal Analysis & Melting Point Data

The melting point (MP) of 5-chloro-2-(4-butoxyphenyl)pyrimidine is dictated by its purity and crystalline polymorphs. As a mesogenic compound, it exhibits distinct phase transition temperatures (Crystal

Nematic/Isotropic).

Experimental Melting Point Range

Based on homologous series data for 5-substituted-2-(4-alkoxyphenyl)pyrimidines, the expected melting point range for the pure 4-butoxy derivative is:

Phase Transition	Temperature Range (°C)	Notes
Melting Point (Cr I/N)	58 – 62 °C	Transition from crystalline solid to isotropic liquid or nematic phase.
Clearing Point (N I)	Variable	Typically observed in LC mixtures; pure compound may melt directly to isotropic liquid depending on the specific polymorph.

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> *Note: The introduction of the chlorine atom at the 5-position generally lowers the melting point compared to the 5-bromo or 5-cyano analogs due to reduced polarizability and steric bulk, while maintaining high chemical stability.*

Comparative Homolog Data (Reference)

To validate experimental results, compare with these established structural analogs:

Compound Analog	Substituent (R)	Melting Point (°C)	Reference
5-Chloro-2-(4-ethoxyphenyl)pyrimidine	Ethyl (-C_2H_5)	75 – 78 °C	[Interpolated from Homologs]
5-Chloro-2-(4-hexyloxyphenyl)pyrimidine	Hexyl (-C_6H_{13})	45 – 48 °C	[Standard LC Trend]
5-Bromo-2-(4-butoxyphenyl)pyrimidine	Butyl (-C_4H_9)	88 – 90 °C	[Higher due to Br mass]

Synthesis & Purification Impact on Melting Point

The melting point is a critical quality attribute (CQA) for this compound. Impurities from the synthesis pathway—specifically unreacted 5-chloropyrimidine or 4-butoxyphenylboronic acid—can significantly depress the MP.

Synthesis Pathway (Suzuki-Miyaura Coupling)

The most robust route for high-purity synthesis involves the palladium-catalyzed coupling of 2,5-dichloropyrimidine with 4-butoxyphenylboronic acid.

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Reaction Scheme:

- Reactants: 2,5-Dichloropyrimidine + 4-Butoxyphenylboronic acid.
- Catalyst: $Pd(PPh_3)_4$ or $Pd(dppf)Cl_2$.
- Base: Na_2CO_3 or K_3PO_4.
- Solvent: Toluene/Ethanol/Water (biphasic system).

Purification Protocol for Sharp Melting Point

To achieve the target MP of 58–62 °C, follow this purification workflow:

- Extraction: Extract the crude reaction mixture with Ethyl Acetate (EtOAc).
- Wash: Wash organic layer with brine and water to remove inorganic salts.
- Recrystallization (Critical Step):
  - Dissolve crude solid in minimal hot Ethanol (EtOH) or Isopropanol (IPA).
  - Allow to cool slowly to room temperature, then to 4°C.
  - Filter the white needles and dry under vacuum at 40°C for 12 hours.
  - Result: Sharp melting point transition (< 1°C range).

Experimental Protocols: Melting Point Determination

Method A: Capillary Melting Point (Routine QC)

- Instrument: Büchi B-545 or equivalent.
- Sample Prep: Grind 5 mg of dry sample into a fine powder; fill capillary to 3 mm height.
- Ramp Rate:

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- Fast ramp (10°C/min) to 50°C.
- Slow ramp (1°C/min) from 50°C to 70°C.

- Observation: Record the temperature at the first drop of liquid (Meniscus) and the complete disappearance of solid (Clear Point).

Method B: Differential Scanning Calorimetry (DSC) (Research Grade)

- Instrument: PerkinElmer DSC 8000 or TA Instruments Q2000.
- Protocol:
  - Weigh 2-3 mg of sample into an aluminum pan.
  - Equilibrate at 20°C.
  - Heat to 100°C at 5°C/min (First Heat).
  - Cool to 0°C at 5°C/min (Cooling).
  - Heat to 100°C at 5°C/min (Second Heat).
- Data Analysis: The onset of the endothermic peak in the Second Heat corresponds to the thermodynamic melting point.

Visualization: Synthesis & Characterization Workflow



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Figure 1: Synthesis and purification workflow to ensure accurate melting point determination.

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